

(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine

molecular weight

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Compound of Interest

Compound Name: (4-Methyl-4H-1,2,4-triazol-3-yl)methanamine

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An In-depth Technical Guide to **(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine** and its Analogs

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine**, a heterocyclic compound belonging to the 1,2,4-triazole class. Due to the limited publicly available data on this specific molecule, this guide also incorporates information on closely related analogs and the broader 1,2,4-triazole scaffold to provide a thorough understanding of its chemical and biological context. The 1,2,4-triazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous clinically significant drugs.

Molecular and Physicochemical Properties

(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine is a small molecule featuring a central 1,2,4-triazole ring substituted with a methyl group and a methanamine group. Its fundamental molecular properties are summarized below.

Property	Value	Citation
Molecular Formula	C4H8N4	[1]
Molecular Weight	112.13 g/mol	[1]

While specific experimental physicochemical data for **(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine** is not readily available in the literature, data for the closely related analog, 4-Methyl-4H-1,2,4-triazole-3-thiol, provides some insight into the physical characteristics of this class of compounds.

Property	Value for 4-Methyl-4H-1,2,4-triazole-3-thiol	Citation
Molecular Formula	C3H5N3S	[2]
Molecular Weight	115.16 g/mol	[2]
Physical Form	Solid	[2]
Melting Point	165-169 °C	[2]
Boiling Point	135.3 °C	[3]
Density	1.44 g/cm ³	[3]
Flash Point	35.6 °C	[3]
Solubility	Acetone: 2.5%	[2]

Synthesis and Experimental Protocols

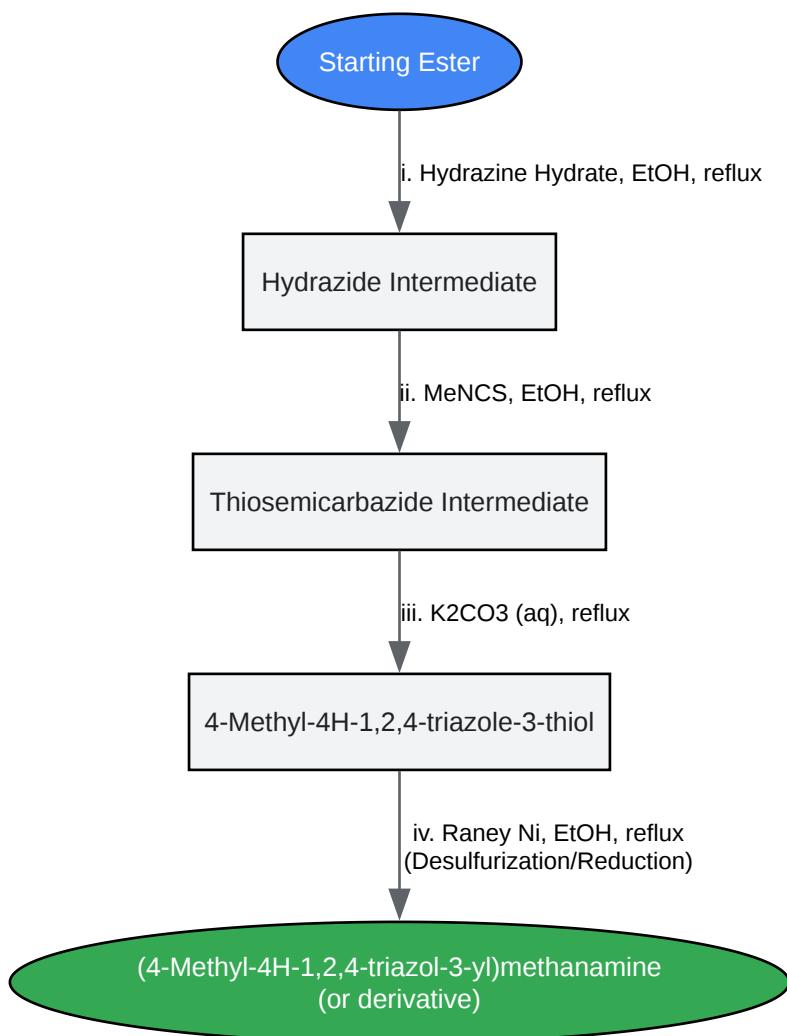
The synthesis of 4-substituted-1,2,4-triazole derivatives is well-documented in the chemical literature. A general synthetic workflow for creating derivatives of the (4-methyl-4H-1,2,4-triazol-3-yl) core has been described, which can be adapted for the synthesis of **(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine**.

General Synthesis of 4-Methyl-1,2,4-triazol-3-yl Derivatives

A representative synthetic scheme for obtaining a 4-methyl-1,2,4-triazol-3-yl core is outlined below.[\[4\]](#) This multi-step process typically starts from a hydrazine precursor.

Experimental Protocol:

- Step 1: Hydrazide Formation: A starting ester is reacted with hydrazine hydrate (64% aq.) in ethanol and refluxed for 8 hours to yield the corresponding hydrazide.
- Step 2: Thiosemicarbazide Formation: The resulting hydrazide is then treated with methyl isothiocyanate (MeNCS) in ethanol and refluxed for 2 hours.
- Step 3: Triazole Ring Closure: The intermediate from the previous step is cyclized by refluxing with a saturated aqueous solution of potassium carbonate (K₂CO₃) for 8 hours to form the 4-methyl-4H-1,2,4-triazole-3-thiol.
- Step 4: Desulfurization/Amine Formation: The thiol group can be removed and converted to an amine through reductive desulfurization using a catalyst such as Raney Nickel in ethanol under reflux for 12 hours.^[4] Further modifications can then be made to the resulting amine.



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General synthetic workflow for 4-methyl-1,2,4-triazole derivatives.

Biological Activities

The 1,2,4-triazole nucleus is a key pharmacophore, and its derivatives have demonstrated a wide spectrum of biological activities. While specific bioactivity data for **(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine** is limited, the broader class of compounds exhibits significant therapeutic potential.

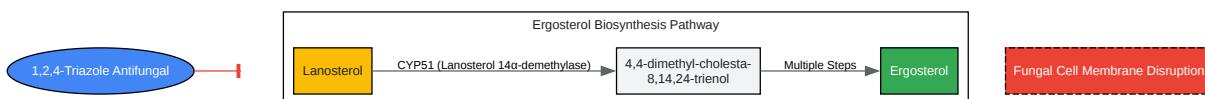
Biological Activity	Description	Citations
Antifungal	<p>This is one of the most well-known activities of triazoles. Drugs like fluconazole and itraconazole are potent inhibitors of fungal ergosterol biosynthesis.[5]</p>	
Antibacterial	<p>Various 1,2,4-triazole derivatives have shown efficacy against both Gram-positive and Gram-negative bacteria, including strains like <i>S. aureus</i>, <i>E. coli</i>, and <i>P. aeruginosa</i>.[5][6]</p>	[5] [6]
Antitubercular	<p>A derivative containing the 4-methyl-4H-1,2,4-triazol-3-yl moiety has been identified as a potent lead compound against multi-drug resistant strains of <i>Mycobacterium tuberculosis</i>.[4]</p>	[4]
Anticancer	<p>Certain 1,2,4-triazole-containing hydrazide-hydrazone have demonstrated antiproliferative activity against various cancer cell lines.[5]</p>	[5]
Anticonvulsant	<p>The triazole scaffold is present in several anticonvulsant drugs, indicating its potential for targeting the central nervous system.[5]</p>	[5]
Anti-inflammatory	<p>Some 1,2,4-triazole thiones have shown significant anti-inflammatory activity.[7]</p>	[7]

Antiviral

The 1,2,4-triazole ring is a component of some antiviral medications.^[5]

Mechanism of Action: Antifungal Activity

The most well-characterized mechanism of action for 1,2,4-triazole-based antifungal agents is the inhibition of the cytochrome P450 enzyme, lanosterol 14 α -demethylase (CYP51).^[5] This enzyme is crucial for the biosynthesis of ergosterol, a vital component of the fungal cell membrane. By inhibiting CYP51, triazole antifungals disrupt the integrity of the fungal cell membrane, leading to cell growth arrest and death.



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Antifungal mechanism of 1,2,4-triazoles via CYP51 inhibition.

Conclusion

(4-Methyl-4H-1,2,4-triazol-3-yl)methanamine belongs to a class of compounds with immense therapeutic potential. While data on this specific molecule is sparse, the broader family of 1,2,4-triazole derivatives has a rich history in medicinal chemistry, demonstrating a wide range of biological activities. The established synthetic routes and well-understood antifungal mechanism of action provide a solid foundation for further research and development of novel therapeutics based on this versatile scaffold. This guide serves as a foundational resource for professionals engaged in the exploration and application of 1,2,4-triazole chemistry in drug discovery.

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